

# (-)-12-Hydroxyjasmonic Acid: A Key Biomarker in Plant Stress Responses

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	(-)-12-Hydroxyjasmonic acid	
Cat. No.:	B15285683	Get Quote

Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction

(-)-12-Hydroxyjasmonic acid, a hydroxylated form of jasmonic acid, is a critical signaling molecule in the plant defense cascade. As a member of the jasmonate family of phytohormones, it plays a pivotal role in mediating responses to a wide array of biotic and abiotic stresses. The quantification of (-)-12-hydroxyjasmonic acid serves as a robust biomarker for assessing the physiological stress level in plants, providing valuable insights for research in plant biology, agriculture, and the development of plant-derived therapeutics. This document provides a comprehensive overview of the role of (-)-12-hydroxyjasmonic acid in plant stress, detailed protocols for its extraction and quantification, and a summary of its induction under various stress conditions.

## **Data Presentation**

The accumulation of **(-)-12-hydroxyjasmonic acid** is a hallmark of the plant's response to stress. The following table summarizes the quantitative changes in **(-)-12-hydroxyjasmonic acid** levels in different plant species under various stress conditions.



Plant Species	Tissue	Stress Condition	Control Level (pmol/g FW)	Stressed Level (pmol/g FW)	Fold Change	Referenc e
Solanum lycopersicu m (Tomato)	Leaves	Mechanical Wounding (40 min)	~230	~1380	~6	[1]
Solanum lycopersicu m (Tomato)	Leaves	Mechanical Wounding (2 h)	~230	Not Reported	Further increase	[1]
Nicotiana attenuata (Wild Tobacco)	Leaves	Simulated Herbivory (Wounding + S. litura oral secretions) (1.5 h)	Not explicitly stated, but low basal levels	Not explicitly stated, but significant induction	Significant increase	[2]

FW: Fresh Weight

## **Signaling Pathway and Experimental Workflow**

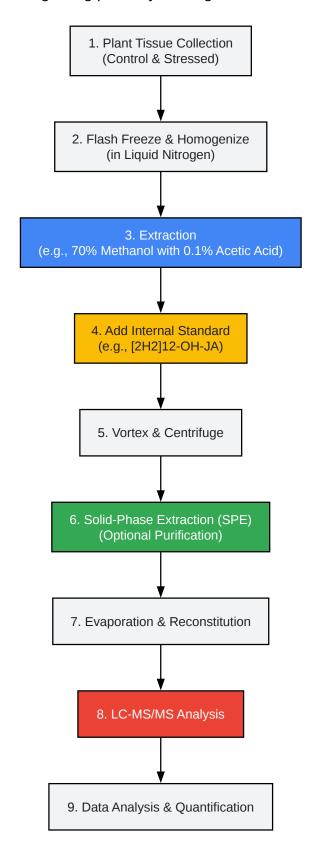
To visualize the biological context and the analytical process for studying **(-)-12-hydroxyjasmonic acid**, the following diagrams illustrate the jasmonate signaling pathway and a typical experimental workflow for its quantification.





Click to download full resolution via product page

Jasmonate signaling pathway leading to defense responses.





Click to download full resolution via product page

#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

### References

- 1. Jasmonic Acid and Its Precursor 12-Oxophytodienoic Acid Control Different Aspects of Constitutive and Induced Herbivore Defenses in Tomato - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Silencing JA hydroxylases in Nicotiana attenuata enhances jasmonic acid-isoleucinemediated defenses against Spodoptera litura - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [(-)-12-Hydroxyjasmonic Acid: A Key Biomarker in Plant Stress Responses]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15285683#12-hydroxyjasmonic-acid-as-a-biomarker-for-plant-stress]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:**The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote





# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com